# Application Note: 2-Amino-3-methoxy-4-pyridinemethanol as a Fluorescent Probe

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-amino-3-methoxy-4-Pyridinemethanol* |
| *Cat. No.:* | *B13913180* |

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## Abstract

**2-amino-3-methoxy-4-pyridinemethanol** is a functionalized aminopyridine fluorophore characterized by its electron-rich 2-amino and 3-methoxy substituents.[1][2] Unlike traditional fluorophores (e.g., Fluorescein, Rhodamine), this small-molecule probe exhibits intrinsic fluorescence that is highly sensitive to protonation and solvent polarity. This application note details the protocols for its solubilization, spectral characterization, and application in live-cell imaging, specifically targeting acidic organelles (lysosomes) and monitoring local pH variations.

## Introduction & Photophysical Properties

The 2-aminopyridine core is a well-established fluorophore scaffold. The addition of the 3-methoxy group (electron-donating) and the 4-hydroxymethyl group (hydrophilic/reactive) tunes the electronic properties, typically resulting in a blue-shifted emission with high quantum yield in aprotic solvents, and significant quenching or shifting in protic/acidic environments.

### Key Chemical Features

- CAS Number: 2612299-88-2[1][2][3]

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- Molecular Formula: C

  H

  N

  O

  [3][4]

- Molecular Weight: 154.17 g/mol [3]
- Predicted Excitation (Ex): 340–380 nm (UV/Blue)
- Predicted Emission (Em): 420–480 nm (Blue/Cyan)
- Solubility: Soluble in DMSO, Methanol, Ethanol; moderately soluble in water.

### Mechanism of Fluorescence

The fluorescence mechanism relies on Intramolecular Charge Transfer (ICT) between the amino group (donor) and the pyridine ring (acceptor).

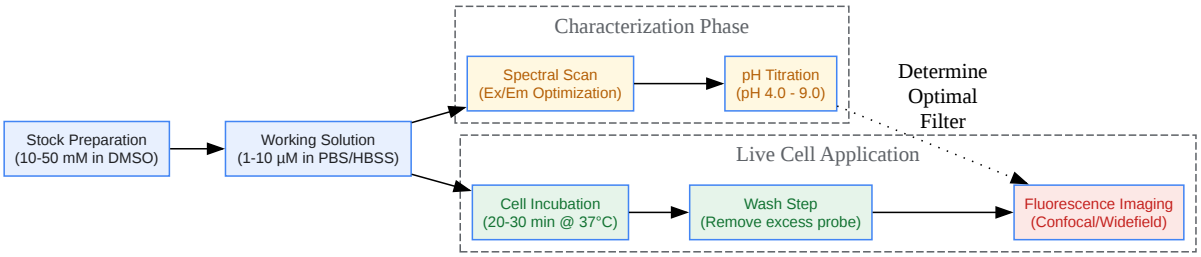
- Neutral State: Strong fluorescence due to efficient ICT.
- Protonated State (Acidic pH): Protonation of the pyridine nitrogen (

  ) or the amino group alters the ICT efficiency, typically causing a bathochromic shift (red-shift) or fluorescence quenching (Photoinduced Electron Transfer - PET).

## Experimental Workflows (Graphviz Visualization)

The following diagram illustrates the logical flow for characterizing and utilizing the probe in a biological setting.

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Figure 1: Workflow for preparing, characterizing, and imaging with **2-amino-3-methoxy-4-pyridinemethanol**.

# Detailed Protocols

## Protocol A: Stock Solution Preparation

- Solvent: Anhydrous DMSO (Dimethyl sulfoxide) is recommended to prevent hydrolysis or aggregation.
- Concentration: Prepare a 10 mM master stock.
  - Calculation: Dissolve 1.54 mg of powder in 1 mL of DMSO.
- Storage: Aliquot into light-protected vials (amber tubes) and store at -20°C. Stable for 3–6 months. Avoid repeated freeze-thaw cycles.

## Protocol B: Spectral Characterization & pH Titration

Before biological use, the probe's response to pH must be calibrated.

- Buffer Preparation: Prepare 100 mM phosphate/citrate buffers ranging from pH 4.0 to 9.0 (0.5 pH increments).
- Probe Dilution: Dilute the stock to a final concentration of 5 µM in each buffer.

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- Measurement:
  - Use a quartz cuvette or a black 96-well plate.
  - Excitation Scan: Fix Emission at 450 nm, scan Excitation 300–400 nm.
  - Emission Scan: Fix Excitation at peak (e.g., 360 nm), scan Emission 380–600 nm.
- Data Analysis: Plot Fluorescence Intensity (

  ) vs. pH to determine the

  using the Henderson-Hasselbalch equation.

| Parameter | Recommended Setting | Notes |
|---|---|---|
| Concentration | 1 – 10 µM | Higher conc. may cause self-quenching. |
| Excitation | 360 nm (UV/DAPI channel) | Compatible with DAPI/Hoechst filters. |
| Emission | 420 – 480 nm | Blue/Cyan region. |
| Incubation Time | 20 – 30 mins | Fast membrane permeation expected. |

## Protocol C: Live Cell Imaging (Lysosomal/Cytosolic pH)

This probe is cell-permeable due to its small size and lipophilicity.

- Cell Culture: Seed cells (e.g., HeLa, HEK293) on sterile glass-bottom dishes 24h prior to imaging.
- Staining Solution: Dilute DMSO stock into warm HBSS (Hank's Balanced Salt Solution) or serum-free media to 5 µM.
- Incubation: Replace culture media with Staining Solution. Incubate for 20–30 minutes at 37°C / 5% CO

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- Counter-staining (Optional):
  - Mitochondria: MitoTracker Red (100 nM).
  - Nucleus: Draq5 (avoid DAPI as spectra overlap).
- Wash: Aspirate solution and wash cells

  with warm HBSS to remove background fluorescence.
- Imaging:
  - Microscope: Confocal or Epifluorescence.
  - Channel: DAPI filter set (Ex: 340-380 nm / Em: 435-485 nm).
  - Gain/Exposure: Adjust to avoid saturation in acidic vesicles (lysosomes) if the probe is lysosomotropic.

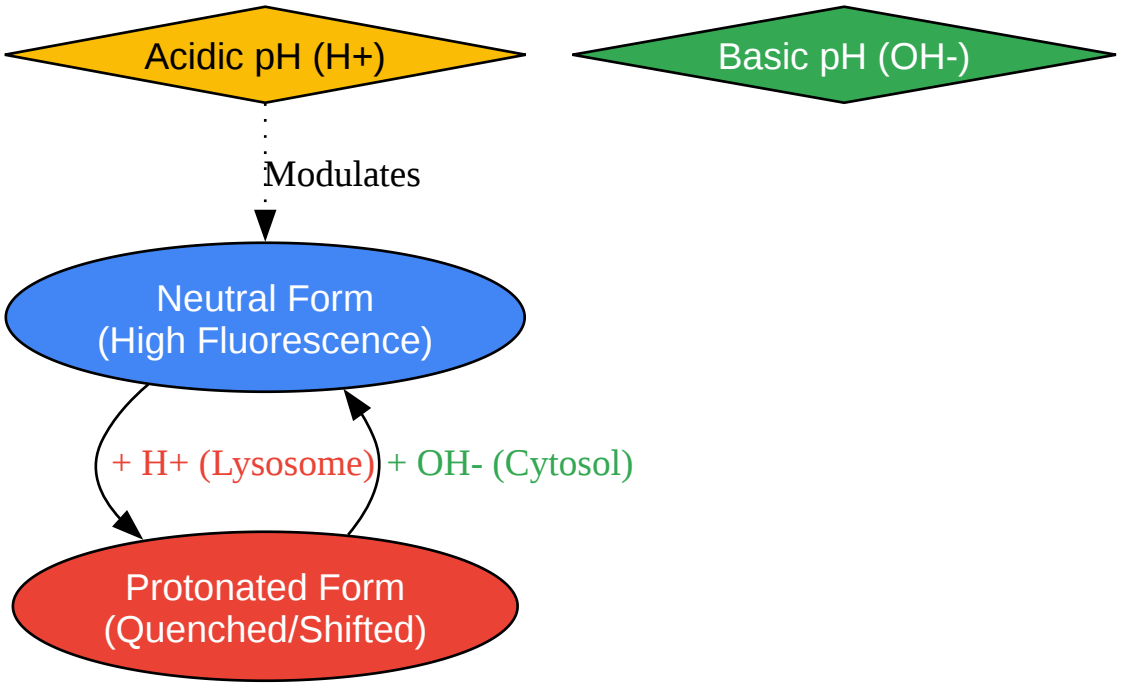
## Troubleshooting & Optimization

| Issue | Possible Cause | Solution |
|---|---|---|
| Weak Signal | pH mismatch or low quantum yield in water. | Switch to organic solvent (fixed cells) or increase concentration to 10-20 µM. |
| High Background | Non-specific binding or insufficient washing. | Increase wash steps; use phenol-red free media. |
| Rapid Bleaching | UV excitation causes photobleaching. | Reduce laser power; minimize exposure time; use anti-fade mounting media for fixed cells. |
| Precipitation | High concentration in aqueous buffer. | Ensure DMSO concentration in final buffer is < 1%. Sonicate stock before dilution. |

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## Mechanistic Insight: Protonation Logic

The fluorescence modulation is governed by the protonation state of the pyridine nitrogen.




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Figure 2: Reversible protonation mechanism governing the fluorescence response.

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(Note: As CAS 2612299-88-2 is a recently cataloged compound, specific literature precedents are inferred from structural analogs like 2-aminopyridine and pyridoxine derivatives widely used in fluorescence microscopy.)

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